

Key Technical Data for Azide-PEG6-Tos

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Compound Focus: Azide-PEG6-Tos

Cat. No.: S520180

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The following table summarizes the fundamental properties of **Azide-PEG6-Tos** as reported by multiple suppliers and scientific sources. This data is essential for its handling and identification.

Property	Details
CAS Number	906007-10-1 [1] [2] [3]
Molecular Formula	C ₁₉ H ₃₁ N ₃ O ₈ S [1] [2] [3]
Molecular Weight	461.53 g/mol [1] [3] [4]
IUPAC Name	2-[2-[2-[2-[2-(2-azidoethoxy)ethoxy]ethoxy]ethoxy]ethoxy]ethyl 4-methylbenzenesulfonate [3] [5]
Appearance	Colorless to light yellow liquid [1] [4]
Purity	≥95% to ≥98% (vendor-dependent) [2] [4] [5]
Reactive Groups	Azide (N ₃) and Tosylate (OTs) [1] [6] [5]
Functional Group 2	COOR/Ester (as classified by some vendors) [2]
Solubility	Soluble in organic solvents like DMSO [3]

Property	Details
Storage Condition	-20°C [1] [2] [4]

Analytical Characterization Methods

While direct purification methods are not detailed, proper characterization is crucial for verifying the identity and purity of your compound before use. The following methods, particularly NMR, are well-established for this purpose.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is a powerful technique for the routine quantitative determination of chain-end substitution and for calculating the absolute number average molecular weight of PEG derivatives like **Azide-PEG6-Tos** [7]. Below is a summary of the expected chemical shifts for **Azide-PEG6-Tos** in deuterated chloroform (CDCl₃), based on data from a related Azide-PEG compound [7].

NMR Chemical Shifts for Azide-PEG6-Tos (in CDCl ₃)	Proton Environment		Aromatic H (ortho to SO ₂)		Aromatic H (meta to SO ₂)		-CH ₃ (tosyl)	-CH ₂ -OTs	N ₃ -CH ₂ -	-OCH ₂ CH ₂ O- (PEG)		
	Chemical Shift (δ, ppm)	Multiplicity Integration	Chemical Shift (δ, ppm)	Multiplicity Integration	Chemical Shift (δ, ppm)	Multiplicity Integration	Chemical Shift (δ, ppm)	Multiplicity Integration	Chemical Shift (δ, ppm)	Multiplicity Integration		
	7.78	doublet 2H	7.33	doublet 2H	2.44	singlet 3H	4.15	triplet 2H	3.38	triplet 2H	3.55-3.70	multiplet 20H

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Chromatography and Mass Spectrometry

- **Size Exclusion Chromatography (SEC):** This technique can be used to determine molecular weight distributions. However, one should be cautious to distinguish between actual molecular weight changes from secondary reactions and the formation of PEG complexes due to residual metal cations from reactants [7].
- **Mass Spectrometry:** Matrix-assisted laser desorption/ionization time-of-flight mass spectrometry (MALDI-TOF MS) is mentioned as a method used for characterizing azide-terminated PEGs,

confirming their molecular weight [7].

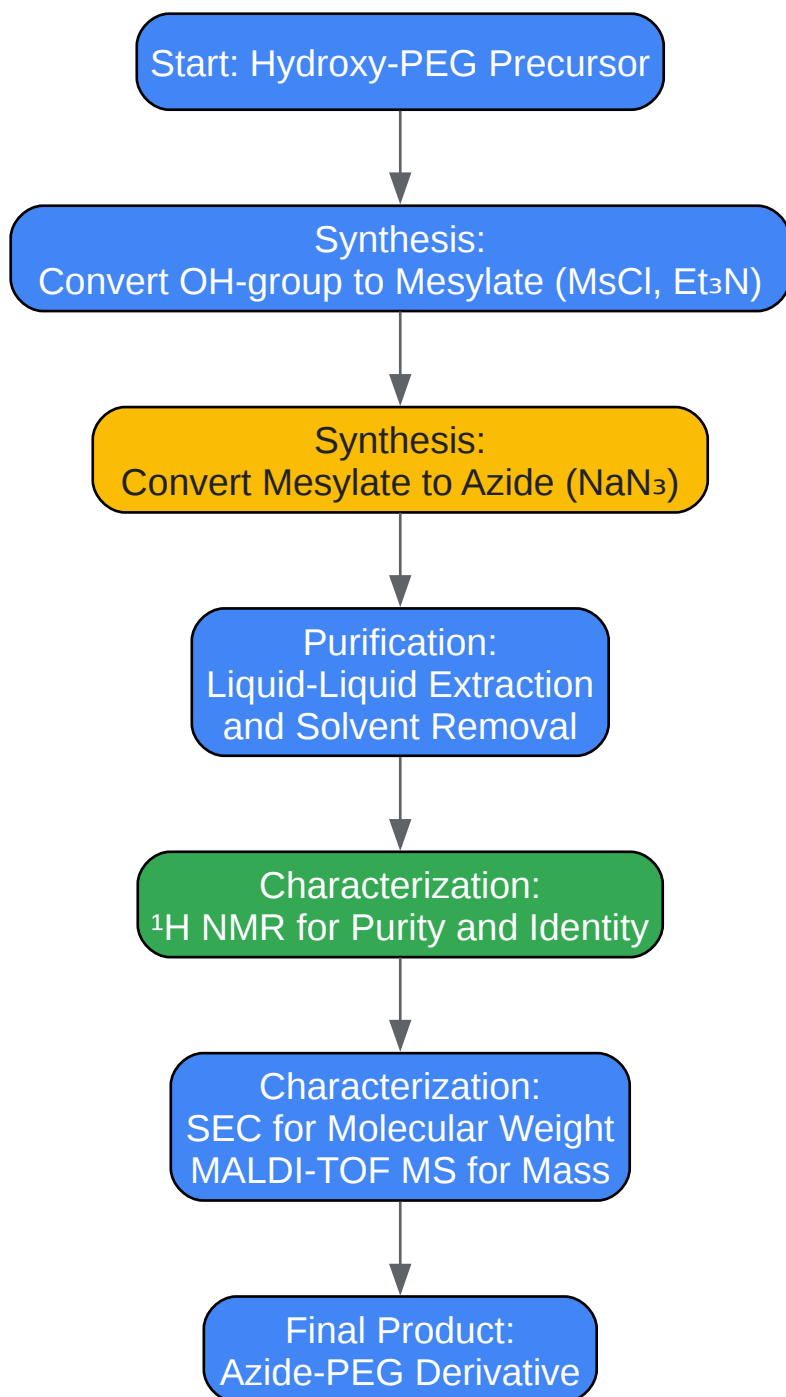
Troubleshooting Common Experimental Issues

Here are some common issues you might encounter when working with **Azide-PEG6-Tos**, along with potential solutions based on general principles and the provided literature.

Issue	Possible Cause	Troubleshooting Tips
Low Yield in Click Reaction	Azide group degradation; improper storage.	Confirm azide integrity via IR spectroscopy (azide peak $\sim 2100\text{ cm}^{-1}$). Ensure reagent is fresh and stored at -20°C . [1] [5]
Low Purity / Contaminants	Synthesis byproducts; decomposition during storage.	Purity via flash chromatography. Use analytical HPLC to monitor purity. Characterize thoroughly with ^1H NMR post-purification. [7]
Unexpected Solubility	-	The PEG spacer enhances aqueous solubility. For organic reactions, DMSO is a suitable solvent [3] [5].

Experimental Workflow for Quality Control

The following diagram outlines a general workflow for the synthesis, purification, and quality control of azide-terminated PEG compounds, based on the methodology from the research article [7]. This can serve as a logical guide for your processes.



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Summary

I hope this compiled technical information provides a solid foundation for your technical support center. To reiterate the key points:

- **Core Properties:** **Azide-PEG6-Tos** is a heterobifunctional reagent with an azide and a tosylate group, connected by a 6-unit PEG spacer that improves solubility [1] [6] [5].
- **Key Characterization:** **¹H NMR is an indispensable tool** for the quantitative determination of chain-end substitution and confirming successful synthesis and purity [7].
- **Handling and Storage:** The compound should be stored at **-20°C** to maintain stability, as indicated by all suppliers [1] [2] [4].

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